

Application Notes and Protocols: STO-609 Acetate in Neuroscience Research

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Compound of Interest

Compound Name: STO-609 acetate

Cat. No.: B2731821

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Introduction

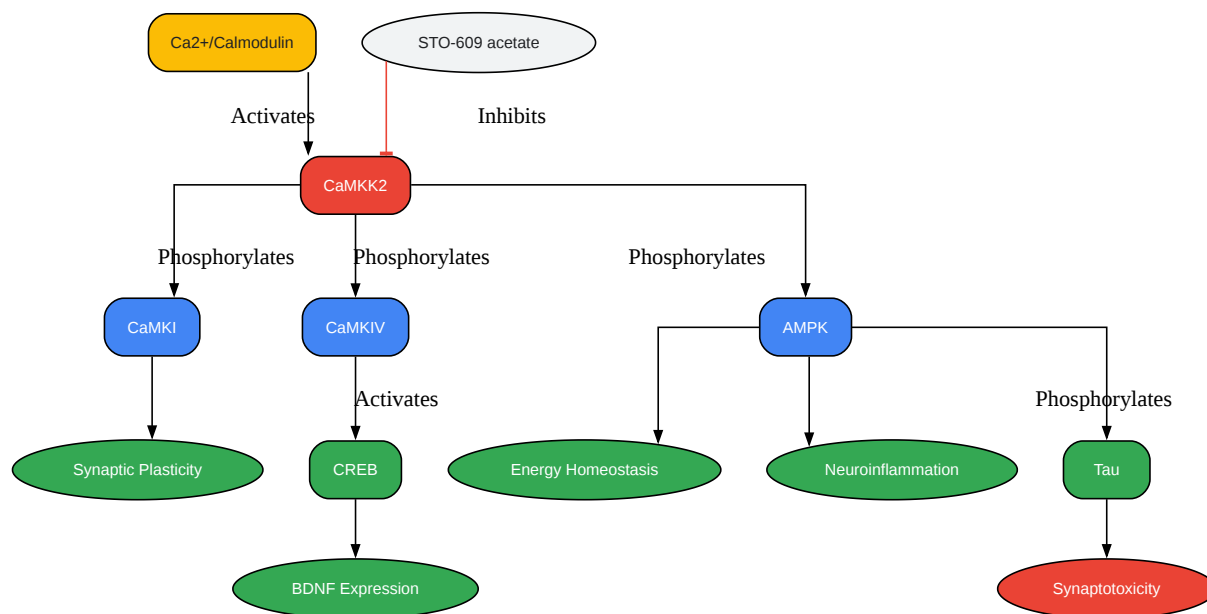
STO-609 acetate is a selective and cell-permeable inhibitor of Ca^{2+} /calmodulin-dependent protein kinase kinase (CaMKK).[1][2][3][4] It acts as a competitive inhibitor of ATP, targeting both CaMKK α and CaMKK β isoforms.[2][4] CaMKK2, the more studied isoform in the brain, is a crucial upstream kinase for several signaling pathways vital for neuronal function, including those involving Ca^{2+} /calmodulin-dependent protein kinase I (CaMKI), Ca^{2+} /calmodulin-dependent protein kinase IV (CaMKIV), and AMP-activated protein kinase (AMPK).[5][6][7] This central role makes STO-609 an invaluable tool for dissecting the involvement of CaMKK2-mediated signaling in various neurobiological processes. These processes include learning and memory, neuronal differentiation, and the pathogenesis of neurodegenerative diseases and neuroinflammation.[5][6]

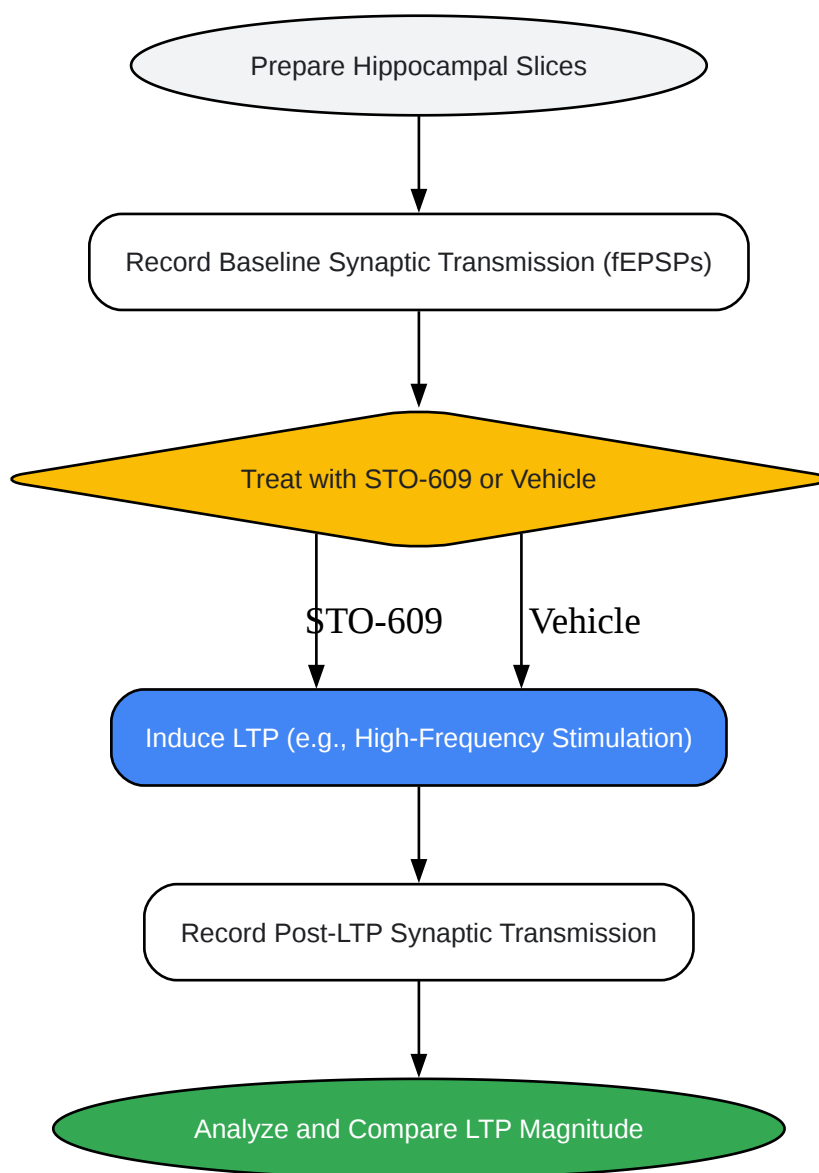
These application notes provide a comprehensive overview of the use of **STO-609 acetate** in neuroscience research, including its mechanism of action, key applications, and detailed experimental protocols.

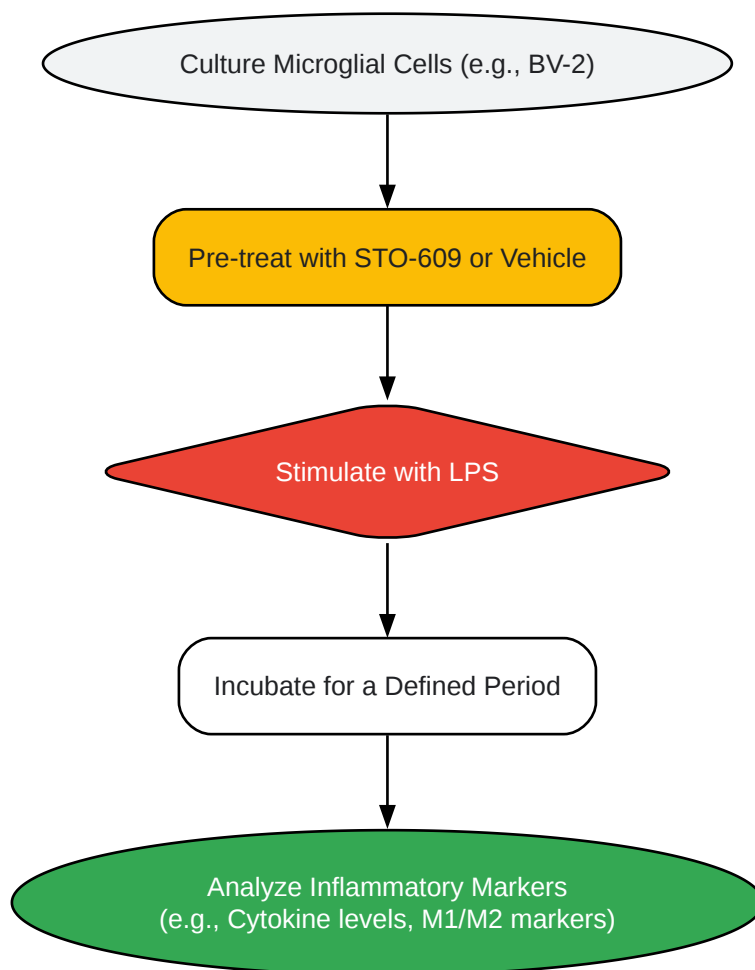
Mechanism of Action

STO-609 acetate selectively inhibits CaMKK, thereby preventing the phosphorylation and activation of its primary downstream targets: CaMKI, CaMKIV, and AMPK.[5][6][7] In the central nervous system, these downstream kinases regulate a multitude of cellular processes. For

instance, the CaMKK2/CaMKIV/CREB cascade is essential for the production of Brain-Derived Neurotrophic Factor (BDNF), a key molecule in neuronal development and synaptic plasticity. [7] The CaMKK2-AMPK signaling axis is a critical integrator of Ca^{2+} signals and cellular energy status, playing a significant role in maintaining brain function and energy homeostasis. [6] Dysregulation of this pathway has been implicated in neurodegenerative diseases like Alzheimer's. [6][8]







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